

Repaglinide M2-D5 stability in solution and during storage

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Compound of Interest

Compound Name: Repaglinide M2-D5

Cat. No.: B12374705

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Technical Support Center: Repaglinide M2-D5

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **Repaglinide M2-D5** in solution and during storage.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Repaglinide M2-D5**?

A1: For long-term stability, solid **Repaglinide M2-D5** should be stored at -20°C, where it is stable for at least three years.^[1] It can also be stored at 4°C for up to two years.^[1]

Q2: How should I prepare and store stock solutions of **Repaglinide M2-D5**?

A2: Stock solutions are typically prepared in solvents like DMSO, DMF, or ethanol.^{[1][2]} For optimal stability, it is recommended to aliquot the stock solution after preparation and store it at -80°C to prevent degradation from repeated freeze-thaw cycles.^[1]

Q3: What is the stability of **Repaglinide M2-D5** in a prepared stock solution?

A3: The stability of **Repaglinide M2-D5** in solution is dependent on the storage temperature. When stored at -80°C, the solution is stable for up to 6 months. If stored at -20°C, it should be used within 1 month.

Q4: In which solvents is **Repaglinide M2-D5** soluble?

A4: **Repaglinide M2-D5** is soluble in DMSO (≥ 50 mg/mL), DMF (30 mg/mL), and Ethanol (25 mg/mL). It is important to note that hygroscopic DMSO can significantly impact the solubility, so using a freshly opened vial is recommended.

Stability Data Summary

Compound	Form	Storage Temperature	Duration	Stability
Repaglinide M2-D5	Powder	-20°C	3 years	Stable
Repaglinide M2-D5	Powder	4°C	2 years	Stable
Repaglinide M2-D5	In Solvent	-80°C	6 months	Stable
Repaglinide M2-D5	In Solvent	-20°C	1 month	Use within 1 month

Troubleshooting Guide

Issue 1: Unexpected Degradation of **Repaglinide M2-D5** in Solution

- Possible Cause 1: Improper Storage Temperature. Storing solutions at temperatures warmer than recommended (-20°C instead of -80°C) can accelerate degradation.
 - Solution: Always store stock solutions at -80°C for long-term use. For short-term use, -20°C is acceptable for up to one month.
- Possible Cause 2: Repeated Freeze-Thaw Cycles. Multiple freeze-thaw cycles can lead to the degradation of the compound.
 - Solution: Aliquot the stock solution into single-use vials after preparation to avoid repeated temperature cycling.

- Possible Cause 3: Exposure to Acidic or Oxidative Conditions. Repaglinide is known to be sensitive to acidic and oxidative environments, which can lead to significant degradation.
 - Solution: Ensure that the solvent and any buffers used are free from acidic contaminants and oxidative agents. Prepare solutions fresh when possible.

Issue 2: Inconsistent Analytical Results in Stability Studies

- Possible Cause 1: Non-validated Analytical Method. The analytical method may not be stability-indicating, meaning it cannot distinguish between the intact drug and its degradation products.
 - Solution: Develop and validate a stability-indicating HPLC or LC-MS method. This involves stress testing the compound to generate degradation products and ensuring the method can resolve these from the parent compound.
- Possible Cause 2: Inappropriate Solvent for Analysis. The choice of diluent for analysis can affect the stability and chromatography of the compound.
 - Solution: A common diluent for Repaglinide analysis is a mixture of acetonitrile and water (e.g., 70:30 v/v). Ensure the analyte is soluble and stable in the chosen mobile phase or diluent.

Experimental Protocols

Protocol: Stability-Indicating HPLC-UV Method for **Repaglinide M2-D5**

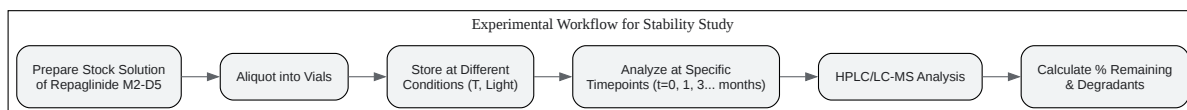
This protocol provides a general framework for assessing the stability of **Repaglinide M2-D5**. Method optimization and validation are required.

- Preparation of Standard Solution:
 - Accurately weigh and dissolve **Repaglinide M2-D5** in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
 - Prepare working standard solutions by diluting the stock solution with the mobile phase to a suitable concentration range for analysis (e.g., 2-70 µg/mL).

- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column (e.g., Agilent XDB C-18).
 - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 20 mM ammonium acetate) and an organic solvent (e.g., acetonitrile).
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: UV detection at 244 nm or 281.2 nm.
 - Injection Volume: 10-20 μ L.
- Forced Degradation Study:
 - To demonstrate the stability-indicating nature of the method, subject the **Repaglinide M2-D5** solution to stress conditions as per ICH guidelines (Q1A R2).
 - Acid Hydrolysis: 0.1 M HCl at 70°C.
 - Base Hydrolysis: 0.1 M NaOH at 70°C.
 - Oxidative Degradation: 3% H₂O₂ at 70°C.
 - Thermal Degradation: Heat the solid compound or solution.
 - Photolytic Degradation: Expose the solution to UV light.
 - Analyze the stressed samples by the developed HPLC method to identify and separate degradation products from the parent peak.
- Stability Study:
 - Prepare a solution of **Repaglinide M2-D5** in the desired solvent system.
 - Store aliquots of the solution at the intended storage conditions (e.g., -80°C, -20°C, 4°C, room temperature).
 - At specified time points (e.g., 0, 1, 3, 6 months), analyze the samples in triplicate.

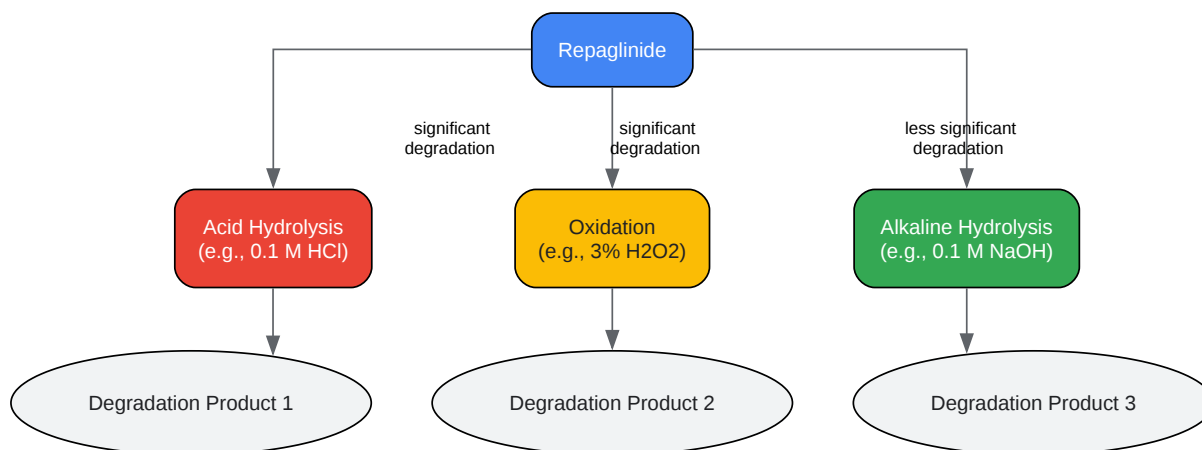
- Calculate the percentage of **Repaglinide M2-D5** remaining and monitor the formation of any degradation products.

Visualizations



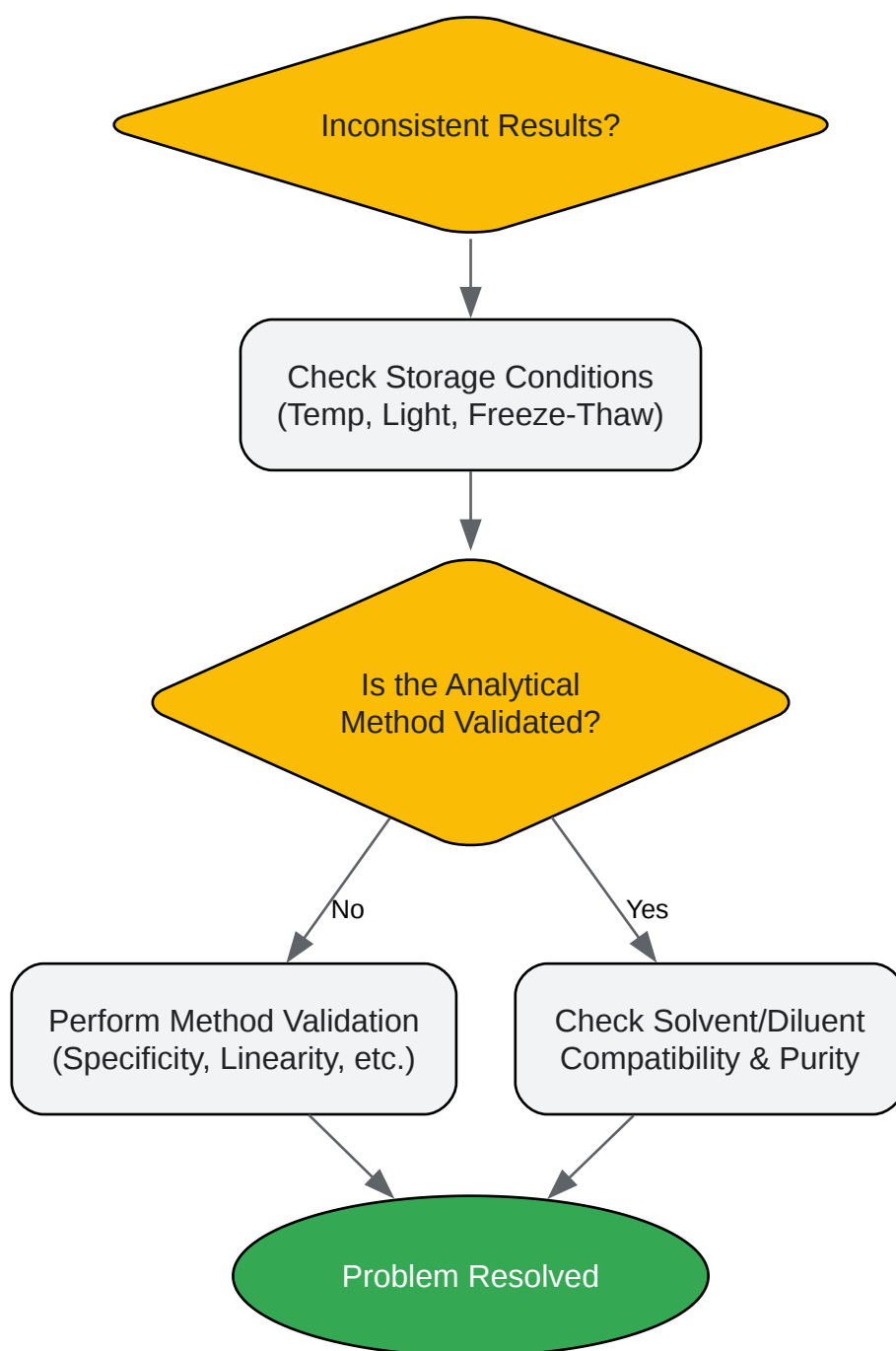
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Caption: A typical experimental workflow for conducting a stability study of **Repaglinide M2-D5**.



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Caption: Known degradation pathways of Repaglinide under various stress conditions.



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Caption: A decision tree for troubleshooting inconsistent analytical results.

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References

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